

Inter-laboratory Comparison for Paclobutrazol Quantification: A Comparative Guide

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Compound of Interest

Compound Name: (Rac)-Paclobutrazol-15N3

Cat. No.: B12403533

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This guide provides a comparative overview of analytical methodologies for the quantification of paclobutrazol, a plant growth regulator and triazole fungicide. The information is intended for researchers, scientists, and professionals in drug development involved in the analysis of this compound. While a formal inter-laboratory comparison study was not identified, this document compiles and compares data from various single-laboratory validation studies to offer insights into the performance of different analytical techniques.

Comparative Performance of Analytical Methods

The quantification of paclobutrazol is crucial for monitoring its residues in agricultural products and the environment. Various analytical techniques are employed for this purpose, with High-Performance Liquid Chromatography (HPLC) coupled with UV or mass spectrometry detectors and Gas Chromatography (GC) being the most common. The following tables summarize the performance data from different validated methods.

Table 1: Performance of LC-MS/MS Methods for Paclobutrazol Quantification

Matrix	Extraction Method	LOD (µg/kg)	LOQ (µg/kg)	Recovery (%)	RSD (%)	Reference
Pear	Methanol extraction with Ultra-Turrax	0.7	5	82-102	2-7	[1][2]
Potato & Soil	Low-temperature partitioning	-	2 (potato), 5 (soil)	83-106	<10	[3][4]

LOD: Limit of Detection; LOQ: Limit of Quantification; RSD: Relative Standard Deviation.

Table 2: Performance of HPLC-UV Methods for Paclobutrazol Quantification

Matrix	Extraction Method	LOD (µg/mL)	LOQ (µg/mL)	Recovery (%)	RSD (%)	Reference
Mango	Matrix Solid-Phase Dispersion (MSPD)	0.01	0.03	89-93	<3	

LOD: Limit of Detection; LOQ: Limit of Quantification; RSD: Relative Standard Deviation.

Table 3: Performance of GC-MS Methods for Paclobutrazol Quantification

Matrix	Extraction Method	LOD (mg/kg)	Recovery (%)	Reference
Soil	Solid-Phase Microextraction (SPME)	0.01	67	[5]

LOD: Limit of Detection.

Experimental Protocols

Detailed methodologies are essential for replicating and comparing analytical results. Below are summaries of the experimental protocols for the key methods cited.

LC-MS/MS Method for Paclobutrazol in Pear[1][2]

- Sample Preparation: Pear samples are homogenized. Extraction is performed using methanol with a high-speed blender (Ultra-Turrax).
- Chromatographic Conditions:
 - Instrument: Liquid Chromatograph coupled to a tandem mass spectrometer (LC-MS/MS).
 - Injection Volume: 10 µL of the extract is directly injected without further cleanup.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI).
 - MS/MS Transitions: Quantification is performed using the transition 294 > 70, with 296 > 70 used for confirmation.

HPLC-UV Method for Paclobutrazol in Mango[5]

- Sample Preparation (MSPD): 1.0 g of mango sample is blended with 1.0 g of silica gel. The mixture is transferred to a column and eluted with a mixture of Tetrahydrofuran, Acetonitrile, and MilliQ water.
- Chromatographic Conditions:
 - Instrument: High-Performance Liquid Chromatograph with a UV detector.
 - Calibration Range: 0.01-2.0 µg/mL.

GC-MS Method for Paclobutrazol in Soil[6]

- Sample Preparation (SPME): An 85 μm polyacrylate fiber is used for direct extraction from the aqueous sample derived from the soil. Thermal desorption is then carried out in the GC injector.
- Gas Chromatography-Mass Spectrometry (GC-MS) Conditions:
 - Extraction Time: 30 minutes.

Visualizations

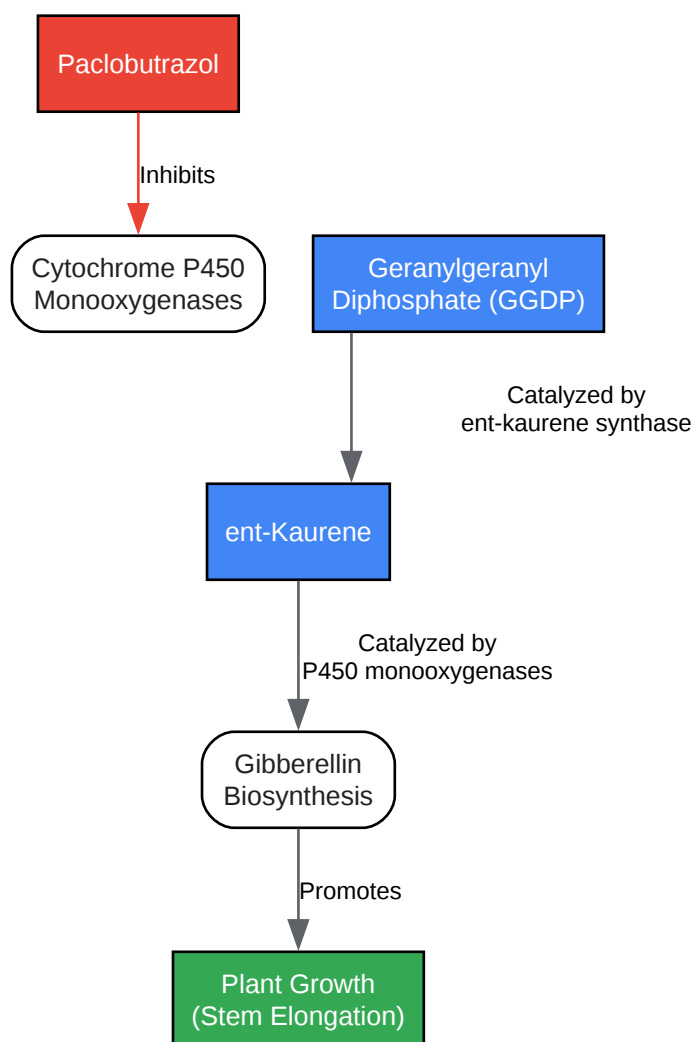
To further clarify the experimental processes and the mechanism of action of paclobutrazol, the following diagrams are provided.



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Caption: General experimental workflow for paclobutrazol quantification.

Paclobutrazol's primary mode of action is the inhibition of gibberellin biosynthesis, a key plant hormone responsible for growth.



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Caption: Simplified pathway of paclobutrazol's inhibition of gibberellin biosynthesis.

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